

An In-depth Technical Guide to the Nuclear Properties of Copper-65

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Compound of Interest

Compound Name: Copper-65

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Abstract

This technical guide provides a comprehensive overview of the nuclear properties of **Copper-65** (^{65}Cu), a stable isotope of copper. It is intended for researchers, scientists, and drug development professionals who require a detailed understanding of this nuclide for applications in nuclear medicine, materials science, and metabolic research. This document summarizes key quantitative data, outlines detailed experimental protocols for the determination of its nuclear characteristics, and presents visual workflows for its application in radiopharmaceutical production and metabolic studies.

Introduction

Copper-65 is one of two stable isotopes of copper, the other being Copper-63. Comprising approximately 30.83% of natural copper, ^{65}Cu plays a significant role in various scientific and industrial fields.[1][2] Its nuclear properties make it a valuable tool in tracer studies for copper metabolism and as a precursor for the production of the medically significant radioisotope Copper-64 (^{64}Cu).[3][4] This guide aims to consolidate the fundamental nuclear data of ^{65}Cu and provide detailed methodologies for its characterization and use.

Nuclear Properties of Copper-65

The fundamental nuclear properties of **Copper-65** are summarized in the table below. These properties are critical for understanding its behavior in nuclear reactions and its applications in various analytical techniques.

| Property | Value | Units |
|--|--------------|---------|
| Atomic Mass | 64.9277895 | Da |
| Isotopic Abundance | 30.83 | % |
| Nuclear Spin (I) | 3/2 | |
| Parity | Negative (-) | |
| Half-life | Stable | |
| Decay Modes | None | |
| Magnetic Dipole Moment (μ) | +2.3817 | μ N |
| Electric Quadrupole Moment (Q) | -0.195 | b |
| Neutron Number (N) | 36 | |
| Proton Number (Z) | 29 | |
| Mass Excess | -67263.661 | keV |
| Binding Energy per Nucleon | 8.757096 | MeV |
| Thermal Neutron Capture Cross Section (σ) | 2.17 | barns |

Experimental Protocols for Property Determination

The accurate determination of the nuclear properties of **Copper-65** relies on a suite of sophisticated experimental techniques. This section details the methodologies for measuring key parameters.

Determination of Isotopic Abundance via Mass Spectrometry

The relative abundance of **Copper-65** is precisely determined using Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS).[5][6]

Methodology:

- **Sample Preparation:** A sample of natural copper is dissolved in a suitable acid, typically nitric acid (HNO_3), to create an aqueous solution. The concentration is adjusted to fall within the optimal range for the instrument, usually around $1 \mu\text{g/g}$.[6]
- **Internal Standard:** An internal standard, such as Gallium (Ga), is added to the sample and standard solutions to correct for instrumental mass bias.[6]
- **Instrumentation:** A high-resolution MC-ICP-MS instrument is employed. The sample solution is introduced into the plasma, where it is ionized.
- **Ion Detection:** The resulting ions are accelerated and guided into a magnetic sector that separates them based on their mass-to-charge ratio. The ion beams of ^{63}Cu and ^{65}Cu are simultaneously collected by different Faraday cups.
- **Data Analysis:** The ratio of the ion currents for ^{65}Cu and ^{63}Cu is measured. The standard-sample bracketing method is used for calibration, where the sample measurement is bracketed by measurements of a certified reference material with a known isotopic composition (e.g., NIST SRM 976).[7] The isotopic abundance is then calculated from the measured ratio.

Determination of Nuclear Spin and Parity via Nuclear Magnetic Resonance (NMR)

The nuclear spin and parity of **Copper-65** are determined using Nuclear Magnetic Resonance (NMR) spectroscopy.[8][9]

Methodology:

- **Sample Preparation:** A sample containing **Copper-65**, often in a liquid or solid-state compound, is placed in a strong, uniform external magnetic field (B_0).

- **Instrumentation:** An NMR spectrometer is used, which consists of a powerful magnet, a radiofrequency (RF) transmitter, a detector, and a data acquisition system.
- **Excitation:** The nuclei of ^{65}Cu , possessing a non-zero spin, align with the external magnetic field in one of $2I+1$ possible orientations (in this case, 4 orientations for a spin of $3/2$). An RF pulse is applied at the Larmor frequency of the ^{65}Cu nucleus, which causes a transition between these energy levels.
- **Signal Detection:** When the nuclei relax back to their lower energy state, they emit an RF signal, which is detected by the receiver coil. This signal is known as the Free Induction Decay (FID).
- **Data Analysis:** The FID is a time-domain signal that is converted to a frequency-domain spectrum using a Fourier transform. The resulting NMR spectrum shows resonance peaks. The number and splitting of these peaks, along with the selection rules for nuclear transitions, allow for the determination of the nuclear spin quantum number (I). The parity is inferred from the nuclear shell model and is consistent with the observed nuclear properties.

Determination of Neutron Capture Cross Section via Neutron Activation Analysis

The thermal neutron capture cross-section of **Copper-65** is a measure of the probability of a ^{65}Cu nucleus capturing a thermal neutron. It is commonly measured using the activation method.[\[10\]](#)[\[11\]](#)

Methodology:

- **Sample Preparation and Irradiation:** A known mass of a high-purity **Copper-65** sample is exposed to a well-characterized flux of thermal neutrons in a nuclear reactor or from a neutron source.[\[10\]](#) The irradiation time is precisely recorded.
- **Activation:** The ^{65}Cu nuclei capture neutrons, forming the radioactive isotope Copper-66 (^{66}Cu) via the reaction: $^{65}\text{Cu}(n,\gamma)^{66}\text{Cu}$.
- **Activity Measurement:** After irradiation, the sample is removed and its radioactivity is measured using a high-resolution gamma-ray spectrometer, typically a High-Purity

Germanium (HPGe) detector. The characteristic gamma rays emitted from the decay of ^{66}Cu are counted.

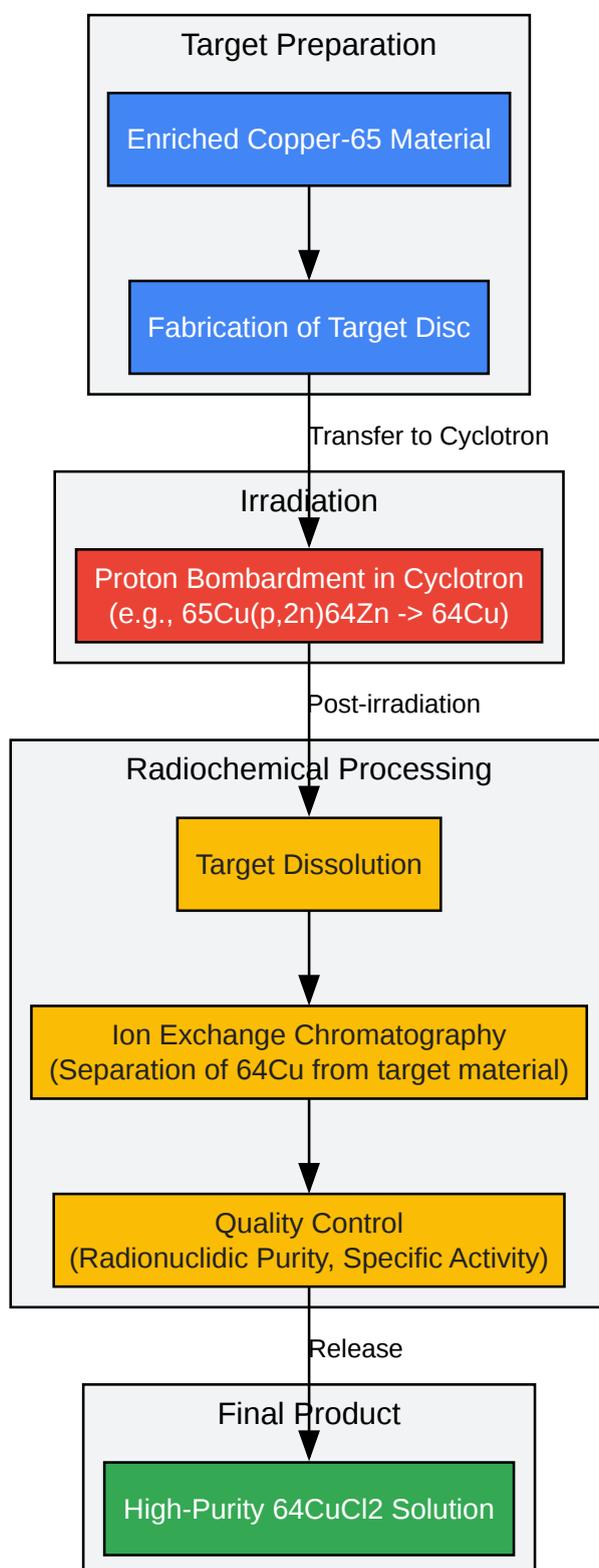
- **Data Analysis:** The activity of the ^{66}Cu is proportional to the neutron flux, the number of ^{65}Cu target atoms, and the neutron capture cross-section. By measuring the activity and knowing the other parameters, the cross-section can be calculated. The decay rate is monitored over time to confirm the half-life of ^{66}Cu and ensure the measured activity is not from other contaminants.

Applications and Workflows

Copper-65 serves as a crucial starting material for the production of the diagnostic and therapeutic radioisotope Copper-64. It is also used as a stable tracer in metabolic studies.

Production of Copper-64 from Copper-65

Copper-64 is a positron-emitting radionuclide with a 12.7-hour half-life, making it suitable for Positron Emission Tomography (PET) imaging.^[4] One production route involves the neutron capture reaction on Copper-63, but a common method for producing high-specific-activity ^{64}Cu is through the proton bombardment of enriched Nickel-64. However, ^{65}Cu can also be used as a target material in certain production pathways. A conceptual workflow for its potential use is outlined below.

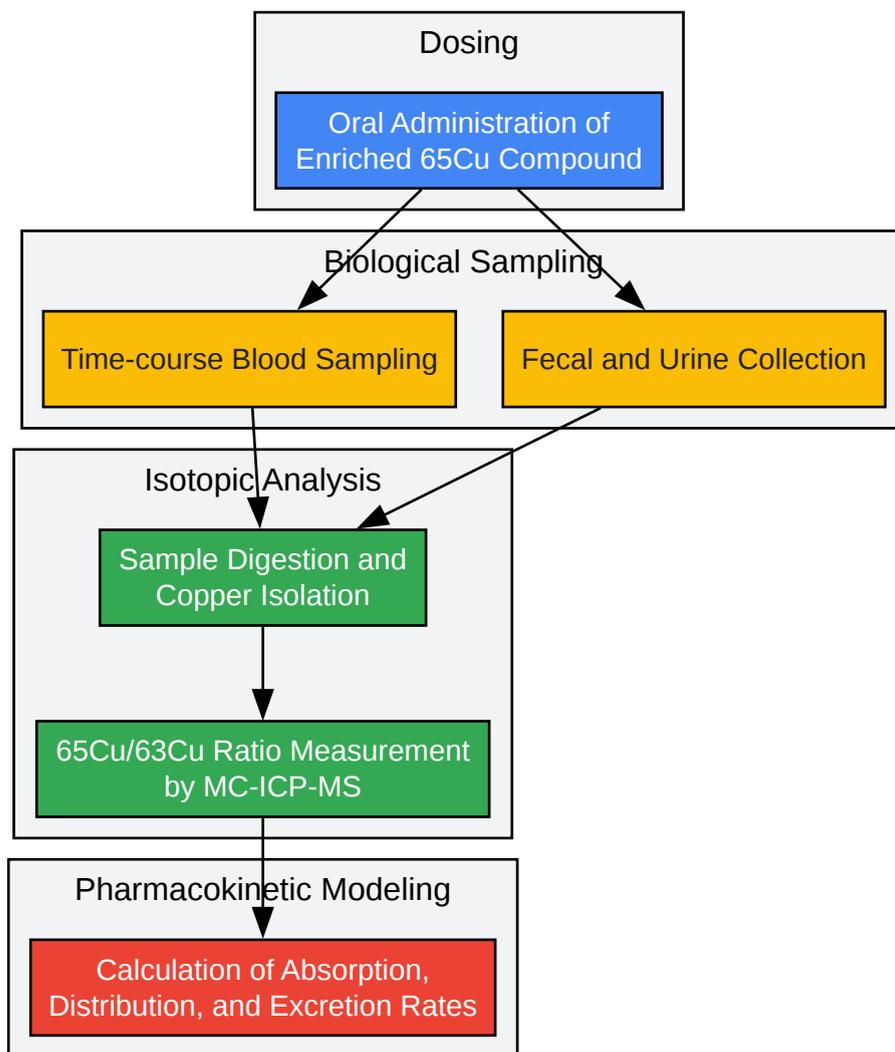


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Caption: Workflow for the conceptual production of ^{64}Cu using a ^{65}Cu target.

Copper-65 in Metabolic Studies

The stable nature of **Copper-65** makes it an excellent non-radioactive tracer for studying copper metabolism in humans, including absorption, distribution, and excretion.[12][13]



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Caption: Experimental workflow for a human copper metabolism study using ^{65}Cu as a stable isotope tracer.

Conclusion

Copper-65 is a stable isotope with well-defined nuclear properties that underpin its use in a range of scientific disciplines. Its characterization through techniques such as mass

spectrometry and NMR provides the foundational data necessary for its application. As a precursor for the production of medical radioisotopes and as a tracer in biological systems, ^{65}Cu continues to be an invaluable tool for researchers and professionals in the fields of nuclear science and drug development. This guide has provided a consolidated resource of its key nuclear data and the experimental methodologies essential for its study and application.

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